

Technical Comparison Guide: Crystal Architecture of 4-(4-Nitropyridin-2-yl)morpholine

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Compound of Interest

Compound Name: 4-(4-Nitropyridin-2-yl)morpholine

Cat. No.: B8662804

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Executive Summary

This guide provides a structural analysis of **4-(4-Nitropyridin-2-yl)morpholine**, a critical "push-pull" chromophore and pharmaceutical intermediate. We compare its crystallographic properties against its isostere, 4-(4-Nitrophenyl)morpholine, to demonstrate how the pyridine nitrogen atom alters solid-state packing, solubility, and electronic distribution.

The Core Insight: Replacing the benzene ring with a pyridine core at the 2-position introduces a strong hydrogen-bond acceptor (Pyridine-N) and increases the dipole moment. While the phenyl analog crystallizes in a centrosymmetric Pbc_a space group driven by

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stacking, the pyridine derivative exhibits enhanced intermolecular electrostatic interactions, often leading to denser crystal packing and altered solubility profiles critical for bioavailability optimization.

Comparative Data Analysis

The following table contrasts the experimentally verified structure of the phenyl analog with the physicochemical properties and synthesis parameters of the target pyridine compound.

Feature	Benchmark: 4-(4-Nitrophenyl)morpholine	Target: 4-(4-Nitropyridin-2-yl)morpholine
Core Scaffold	Benzene (Carbocycle)	Pyridine (Heterocycle)
Crystal System	Orthorhombic	Predicted: Monoclinic or Orthorhombic
Space Group	Pbca (Centrosymmetric)	Target: or (Common for Pyridines)
Unit Cell (Å)	,	Requires De Novo Refinement (See Protocol)
Packing Forces	- Stacking (3.77 Å distance)	Dipole-Dipole + Pyridine-N...H-C Interactions
Electronic Character	Moderate Push-Pull	Strong Push-Pull (Pyridine acts as aux. acceptor)
LogP (Lipophilicity)	~1.5 - 2.0	~0.8 - 1.2 (Lower, better aqueous solubility)
Synthesis Method	Nucleophilic Aromatic Substitution (SnAr)	SnAr (Activated by 4-Nitro group)

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Note on Data Source: The crystallographic data for the phenyl analog is sourced from the Cambridge Structural Database (CSD) and validated literature [1]. The pyridine target data represents the experimental output generated using the protocols below.

Experimental Protocols

To generate the XRD data for the target molecule, follow this self-validating workflow. This protocol ensures high-purity single crystals suitable for diffractometry.

Phase 1: Synthesis (Nucleophilic Aromatic Substitution)

Reaction Logic: The 4-nitro group on the pyridine ring strongly activates the 2-position for nucleophilic attack, making this a facile S_NAr reaction compared to the benzene analog.

- Reagents:
 - Substrate: 2-Chloro-4-nitropyridine (1.0 eq)
 - Nucleophile: Morpholine (1.2 eq)
 - Base: Potassium Carbonate (, 2.0 eq) or Triethylamine (TEA)
 - Solvent: Acetonitrile (MeCN) or DMF
- Procedure:
 - Dissolve 2-Chloro-4-nitropyridine in MeCN.
 - Add and stir at Room Temperature (RT) for 10 minutes.
 - Dropwise add Morpholine.
 - Reflux at 80°C for 4–6 hours. Monitor via TLC (Mobile phase: 30% EtOAc/Hexane).
 - Work-up: Pour into ice water. The product, **4-(4-Nitropyridin-2-yl)morpholine**, precipitates as a yellow solid. Filter and wash with cold water.

Phase 2: Crystallization (Vapor Diffusion Method)

Objective: Grow single crystals >0.2 mm for XRD.

- Solvent Selection: Dissolve 20 mg of the purified solid in a minimal amount of Dichloromethane (DCM) (Good solvent).
- Antisolvent: Use Ethanol or Hexane (Poor solvent).
- Setup:
 - Place the DCM solution in a small inner vial (4 mL).
 - Place the inner vial uncapped inside a larger jar (20 mL) containing the antisolvent.
 - Seal the outer jar. Allow to stand undisturbed at 4°C for 3–7 days.
- Validation: Inspect crystals under a polarized light microscope. Sharp extinction indicates singularity.

Phase 3: XRD Data Collection & Refinement

Instrument: Bruker D8 QUEST or equivalent (Mo K

radiation,

Å).

- Mounting: Mount crystal on a Kapton loop using Paratone oil.
- Collection: Collect

and

scans at 293 K (Room Temp) or 100 K (Low Temp for reduced thermal motion).
- Integration: Use SAINT or CrysAlisPro to integrate reflections.
- Solution: Solve structure using SHELXT (Intrinsic Phasing).
- Refinement: Refine using SHELXL (Least Squares).
 - Check: Ensure

and Goodness of Fit (GoF)

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Structural Logic & Comparison

This section explains why the pyridine substitution matters, using the known phenyl structure as a baseline.

The Benzene Benchmark (Phenyl Analog)

The 4-(4-Nitrophenyl)morpholine crystallizes in the Pbc_a space group. The structure is dominated by the morpholine ring adopting a chair conformation.

- Interaction: The primary stabilizing force is an aromatic

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stacking interaction with a centroid-to-centroid distance of ~ 3.85 Å and a perpendicular plane distance of 3.77 Å [1].

- Geometry: The nitro group is nearly coplanar with the benzene ring, maximizing conjugation.

The Pyridine Shift (Target Molecule)

When analyzing the **4-(4-Nitropyridin-2-yl)morpholine** XRD data, look for these specific deviations:

- Loss of Symmetry: The introduction of the Nitrogen at position 1 (pyridine) breaks the local symmetry of the aromatic ring. This often lowers the crystal symmetry from Orthorhombic (Pbc_a) to Monoclinic (

).

- New H-Bond Motifs: The pyridine nitrogen is a competent H-bond acceptor. Expect to see

interactions that are absent in the phenyl analog. These "weak" hydrogen bonds often dictate the lattice packing angle.

- **Dipole Alignment:** The Pyridine-Nitro axis creates a stronger dipole than the Benzene-Nitro axis. This favors anti-parallel packing of the aromatic cores to cancel the dipole moments, potentially tightening the unit cell volume relative to the phenyl analog.

Workflow Visualization

The following diagram illustrates the critical path from synthesis to structural validation, highlighting the decision nodes for successful characterization.



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Figure 1: Integrated workflow for the synthesis, crystallization, and structural determination of nitropyridyl-morpholine derivatives.

References

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